

# Application Notes and Protocols for Optimal PM6:Y6 Blend Spin Coating

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## Compound of Interest

Compound Name: HAC-Y6

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed guide on the spin coating parameters for fabricating high-performance organic solar cells based on the PM6:Y6 photoactive blend. These notes summarize key experimental parameters from recent literature and provide a standardized protocol to achieve optimal device efficiency.

The blend of the polymer donor PM6 and the non-fullerene acceptor Y6 has emerged as a leading material system for high-efficiency organic photovoltaics, with power conversion efficiencies (PCEs) exceeding 17% in laboratory settings[1][2]. The morphology of the bulk heterojunction (BHJ) active layer, which is critically influenced by the spin coating process, is a key determinant of device performance. Factors such as the choice of solvent, solution concentration, spin speed, and post-deposition annealing must be carefully controlled to achieve the desired nanoscale phase separation for efficient charge generation and transport[2].

## Key Spin Coating Parameters and Their Impact

The optimization of spin coating parameters is crucial for controlling the thickness, uniformity, and morphology of the PM6:Y6 active layer. The following table summarizes various parameters reported in the literature, offering a comparative overview.

Parameter	Solvent System	Concentration (mg/mL)	D:A Ratio (PM6:Y6)	Spin Speed (rpm) & Time (s)	Annealing Temp. (°C) & Time (min)	Resulting Performance Metric	Reference
Protocol 1	Chloroform (CF) with 0.5% v/v 1-Chloronaphthalene (CN)	16	1:1.2	3000 rpm	90°C for 10 min	Jsc: 25 mA/cm <sup>2</sup> , Voc: 0.84 V, FF: 40-60%	[3]
Protocol 2	Chloroform (CF) with varying CN ratios	18	1.2:1 (Y6:PM6)	4000 rpm	Not specified	Investigates film formation dynamics	[4]
Protocol 3	Chlorobenzene with 0.5% 1-Chloronaphthalene	16	1:1.2	500 rpm for 10s, then 1500 rpm for 40s	100°C for 5 min	Film thickness : 121 nm, PCE: 1.5%	
Protocol 4	o-Xylene	16	1:1.2	1000 rpm for 40s	100°C for 10 min	Not specified	
Protocol 5	Not specified	14	0.8:1.2 (PM6:Y6 with D18-CL)	3500 rpm	110°C	Film thickness : 105 nm, PCE: 8.15%	

# Detailed Experimental Protocol: High-Efficiency PM6:Y6 Solar Cells

This protocol provides a step-by-step methodology for the fabrication of inverted organic solar cells using a PM6:Y6 blend.

## Substrate Preparation

- Patterned indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
- The substrates are then dried with a nitrogen gun.
- Immediately before use, the substrates are treated with UV-ozone or oxygen plasma for 3-5 minutes to enhance the wettability of the surface.

## Hole Transport Layer (HTL) Deposition

- Prepare a solution of PEDOT:PSS (poly(3,4-ethylenedioxythiophene) polystyrene sulfonate).
- Deposit the PEDOT:PSS solution onto the cleaned ITO substrate via spin coating. A typical parameter is 4000 rpm for 40 seconds.
- Anneal the substrates at 150°C for 20 minutes in an ambient atmosphere.

## Active Layer Solution Preparation

- Dissolve PM6 and Y6 in a 1:1.2 weight ratio in chloroform to a total concentration of 16 mg/mL.
- Add 1-chloronaphthalene (CN) as a solvent additive at a concentration of 0.5% by volume.
- Stir the solution at room temperature for at least 3 hours in a nitrogen-filled glovebox to ensure complete dissolution.

## Active Layer Spin Coating

- Transfer the substrates with the PEDOT:PSS layer into the glovebox.
- Dynamically deposit the PM6:Y6 solution onto the substrate.
- Spin coat the active layer. A common single-step process is 3000 rpm for 30-40 seconds. Alternatively, a two-step process can be used: 500 rpm for 10 seconds, followed by 1500 rpm for 40 seconds.
- Post-deposition, anneal the film at 90-110°C for 10 minutes on a hotplate inside the glovebox. An optimal temperature of 110°C has been reported to enhance device performance.

## Electron Transport Layer (ETL) Deposition

- Prepare a solution of PDINO or PDINN in methanol (e.g., 1 mg/mL).
- Spin coat the ETL solution onto the active layer. A typical parameter is 3000 rpm for 30 seconds. The application of the ETL can also serve to remove residual solvent additive from the active layer.

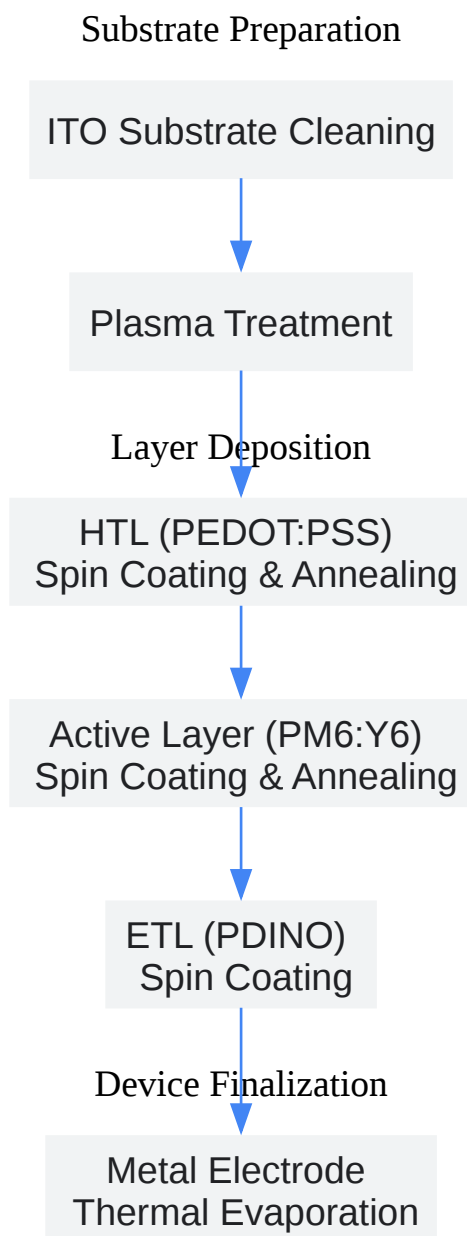
## Electrode Deposition

- Finally, deposit a metal electrode (e.g., 100 nm of Aluminum or Silver) by thermal evaporation through a shadow mask to define the device area.

## Visualizations

### Experimental Workflow

The following diagram illustrates the sequential steps involved in the fabrication of a PM6:Y6 based organic solar cell.

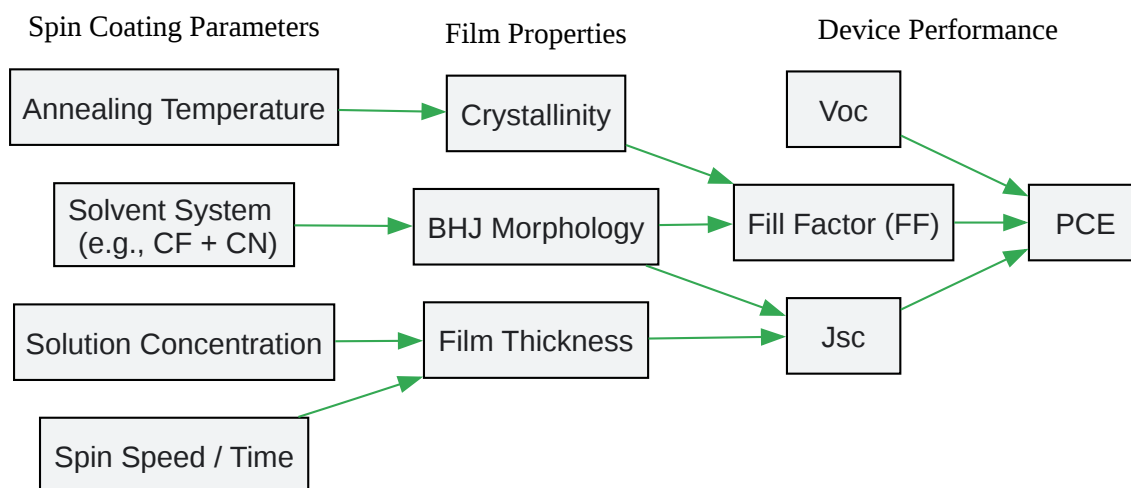


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Caption: Workflow for PM6:Y6 organic solar cell fabrication.

## Parameter Interdependencies

This diagram shows the logical relationship between key spin coating parameters and their influence on the final device characteristics.



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Caption: Influence of spin coating parameters on device performance.

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## References

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